Cheminformatics and Analytical Profiling of C8H13NOS Derivatives

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Compound of Interest

Compound Name:	*4-(Pyrrolidin-1-yl)-4-thioxobutan-2-one*
CAS No.:	*118653-87-5*
Cat. No.:	*B568502*

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Executive Summary: The Sulfur Signature

In small molecule drug discovery, the elemental composition C8H13NOS represents a critical chemical space often occupied by functionalized heterocycles (e.g., thiazoles, thiophenes) or metabolic thio-conjugates.[1] Unlike compounds containing only C, H, N, and O, the presence of sulfur introduces a distinct isotopic "fingerprint" that serves as a primary diagnostic tool in mass spectrometry.

This guide provides a rigorous analysis of the molecular weight, exact mass, and structural differentiation of C8H13NOS isomers. It establishes a self-validating analytical workflow for identifying these derivatives using High-Resolution Mass Spectrometry (HRMS).

Quantitative Cheminformatics Profile

The distinction between Molecular Weight (MW) and Exact Mass is non-trivial in high-precision analytics.[1] For a C8H13NOS derivative, the Exact Mass (Monoisotopic) is the only valid parameter for HRMS confirmation, while MW is used for stoichiometric calculations in synthesis.

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Table 1: Mass & Compositional Data

Parameter	Value	Definition & Context
Formula	C H NOS	Core elemental composition.[1][2][3][4]
Exact Mass	171.0718 Da	Monoisotopic mass (C, H, N, O, S).[1] Used for MS extraction windows.[1]
Molecular Weight	171.26 g/mol	Average mass based on natural isotope abundance.[1] Used for molarity calculations.[1][4]
[M+H]	172.0791 Da	Protonated positive ion species (ESI+).[1]
[M-H]	170.0645 Da	Deprotonated negative ion species (ESI-).[1]
Sulfur Defect	-0.0279 Da	Mass defect relative to nominal mass, aiding in filtering background noise.[1]

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> *Critical Note: The calculated Exact Mass is derived from IUPAC standard atomic weights: C=12.00000, H=1.00783, N=14.00307, O=15.99491, S=31.97207.*

Structural Landscape and Isomerism

The formula C8H13NOS allows for diverse structural isomers, each possessing unique fragmentation behaviors. Two primary classes relevant to drug discovery are:

- Thiophene Derivatives:
  - Example:3-amino-1-(thiophen-2-yl)butan-1-ol.[1][3]
  - Characteristics: Stable aromatic ring; fragmentation often involves side-chain cleavage before ring opening.[1]
- Thiazole Derivatives:
  - Example:2-Isobutyl-4-methyl-1,3-thiazol-5-ol.[1]
  - Characteristics: The N-C-S linkage is susceptible to specific ring cleavages (RDA - Retro-Diels-Alder) under collision-induced dissociation (CID).[1]

Analytical Protocol: HRMS Method Development

To accurately identify C8H13NOS derivatives, researchers must employ a workflow that leverages the Sulfur Isotope Anomaly.[1] Sulfur-34 (

S) has a natural abundance of ~4.21%, creating a significant M+2 peak that is absent in non-sulfur analogs.[1]

The "M+2" Validation Check

Before analyzing fragmentation, validate the precursor ion using the isotopic envelope:

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- M (172.0791): Base peak (100%).[1]
- M+1 (173.0824): Driven by

  C (8 carbons

  1.1%

  8.8%).[1]
- M+2 (174.0750): Driven by

  S (~4.2%) + minor

  C

  contributions.[1]
- Pass Criteria: If the M+2 peak is < 1% or > 10%, the compound likely does not contain a single sulfur atom, or there is co-eluting interference.

Experimental Workflow (LC-MS/MS)

Objective: Separation and structural elucidation of isomers.

- Chromatography (LC):
  - Column: C18 Reverse Phase (e.g., 2.1 x 100mm, 1.7 µm).[1]
  - Mobile Phase A: Water + 0.1% Formic Acid (Proton source).[1]
  - Mobile Phase B: Acetonitrile (Polar aprotic solvent).[1]
  - Gradient: 5% B to 95% B over 10 mins.
- Mass Spectrometry (MS):
  - Source: Electrospray Ionization (ESI) in Positive Mode.[1][5]
  - Scan Range: m/z 100–300 (Focus on low mass region).[1]

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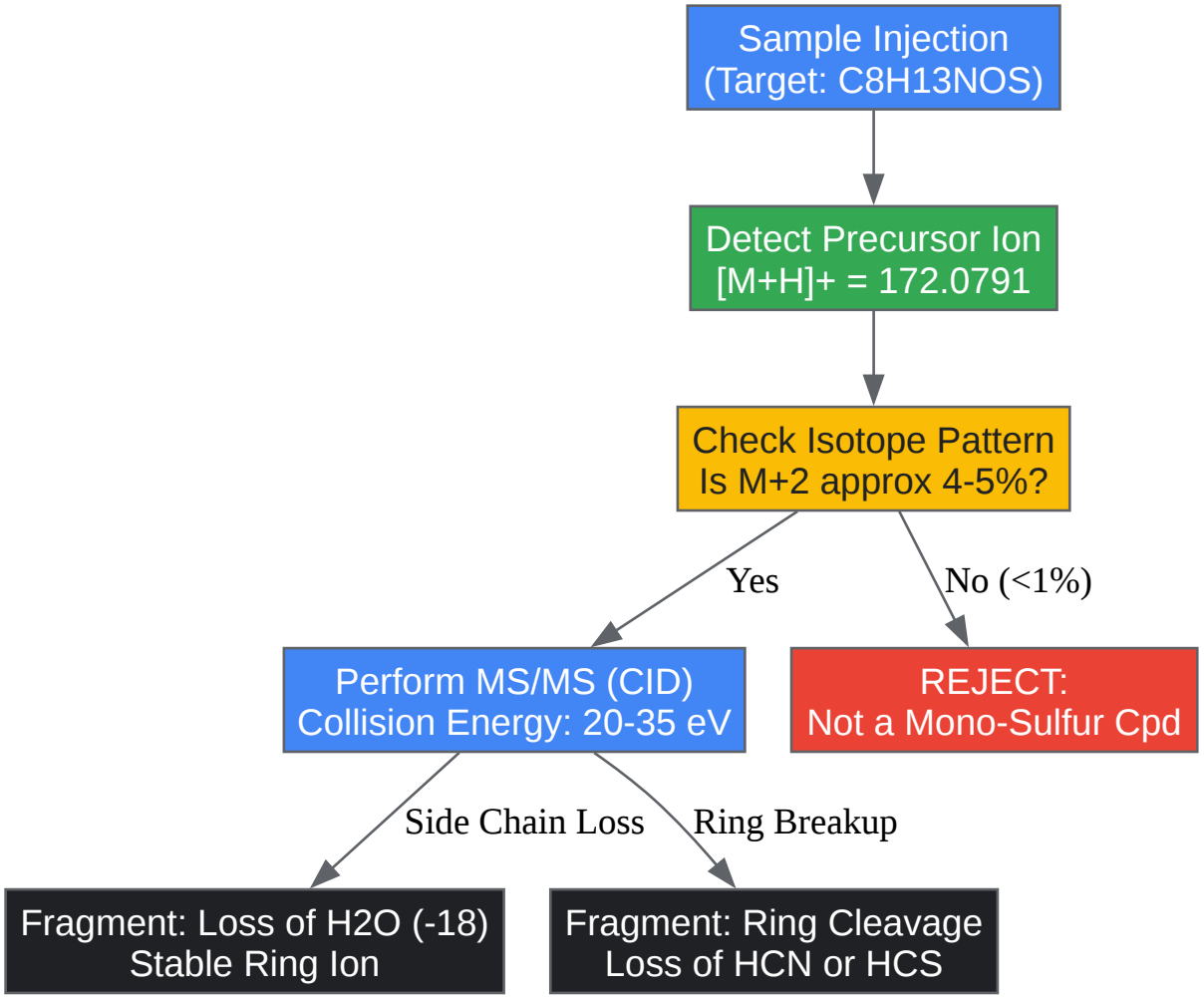
- Resolution: > 30,000 FWHM (Required to resolve

  S from interferences).

Logical Decision Tree (Graphviz)[1]

The following diagram outlines the decision logic for confirming a C8H13NOS derivative versus a contaminant.



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Caption: Analytical decision matrix for validating C8H13NOS derivatives based on isotopic abundance and fragmentation topology.

Fragmentation Mechanics & Structural Elucidation

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Once the elemental formula is confirmed via Exact Mass and Isotope Pattern, MS/MS fragmentation distinguishes the isomers.

Thiophene-Type Fragmentation (e.g., 3-amino-1-(thiophen-2-yl)butan-1-ol)[1][3]

- Mechanism: The aromatic thiophene ring is highly stable.[1] Fragmentation typically occurs on the alkyl side chain first.[1]
- Key Neutral Losses:
  - -18 Da (H
    O): Common if a hydroxyl group is present (m/z 172
    154).[1]
  - -17 Da (NH
    ): If a primary amine is present.[1]
  - Diagnostic Ion: The thiophene cation (C
    H
    S
) often appears at m/z 83.00.[1]

Thiazole-Type Fragmentation[1]

- Mechanism: The thiazole ring is less stable than thiophene under high collision energy.[1]
- Key Neutral Losses:
  - -27 Da (HCN): Characteristic of nitrogen-containing heterocycles.[1]
  - -45 Da (HCS): Specific to thiazole ring cleavage.[1]
  - Diagnostic Ion: Formation of nitrile cations.[1]

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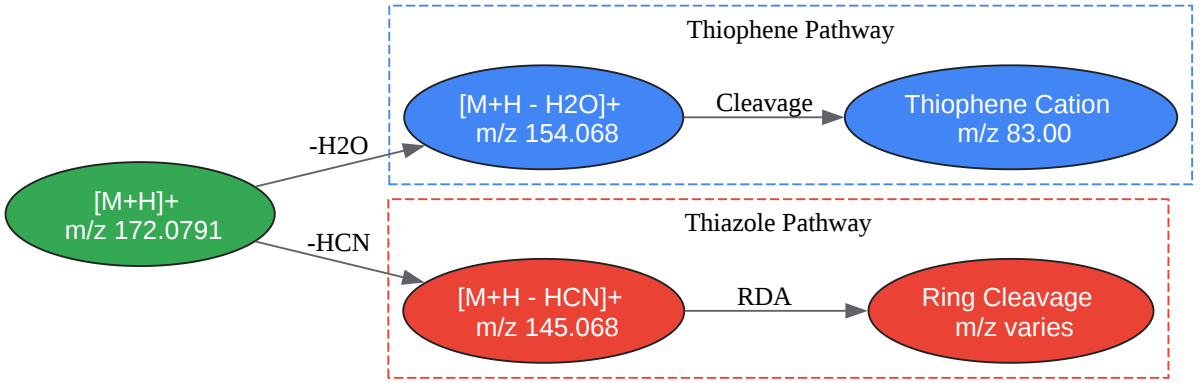
Fragmentation Pathway Diagram[1]



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Caption: Divergent fragmentation pathways for C8H13NOS isomers. Blue nodes indicate side-chain loss (Thiophene); Red nodes indicate ring breakdown (Thiazole).[1]

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